

Emavusertib in DMSO: A Technical Resource for Researchers

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Compound of Interest

Compound Name: *Emavusertib*

Cat. No.: *B3028269*

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This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the solubility and stability of **emavusertib** when using Dimethyl Sulfoxide (DMSO) as a solvent. Below you will find frequently asked questions, troubleshooting advice, and detailed protocols to ensure the successful preparation and storage of your experimental solutions.

Frequently Asked Questions (FAQs)

Q1: What is the maximum solubility of **emavusertib** in DMSO?

A1: **Emavusertib** exhibits high solubility in DMSO. Various suppliers report a solubility of approximately 49 to 50 mg/mL, which corresponds to a molarity of about 99.69 to 101.73 mM. [\[1\]](#)[\[2\]](#) To achieve this maximum solubility, it is crucial to use high-purity, anhydrous DMSO.

Q2: My **emavusertib** is not fully dissolving in DMSO. What should I do?

A2: If you encounter solubility issues, consider the following troubleshooting steps:

- Use fresh, high-quality DMSO: DMSO is hygroscopic and readily absorbs moisture from the air, which can significantly reduce the solubility of compounds. [\[1\]](#)[\[2\]](#) Always use a fresh, unopened bottle or a properly stored anhydrous grade of DMSO.
- Gentle warming: Briefly and gently warm the solution to aid in dissolution.

- Sonication: Using an ultrasonic bath can help to break up any clumps of solid material and facilitate dissolution.[\[2\]](#)
- Inert gas: To prevent moisture absorption and potential oxidation, it is good practice to purge the solvent of choice with an inert gas like argon or nitrogen before adding the **emavusertib**.
[\[3\]](#)

Q3: How should I store my **emavusertib** stock solution in DMSO?

A3: For optimal stability, it is recommended to store **emavusertib** stock solutions at low temperatures. Aliquoting the stock solution into smaller, single-use vials is highly recommended to avoid repeated freeze-thaw cycles, which can degrade the compound.

Q4: For how long is an **emavusertib** DMSO stock solution stable?

A4: The stability of the stock solution depends on the storage temperature. Based on supplier recommendations, you can expect the following stability periods:

- At -80°C, the solution is stable for up to 1 year.[\[1\]](#)
- At -20°C, the solution is stable for up to 6 months.[\[1\]](#)

Q5: How should I store the solid form of **emavusertib**?

A5: The solid, powdered form of **emavusertib** is stable for extended periods when stored correctly. For long-term storage, it is recommended to keep it at -20°C, where it can be stable for at least four years.[\[3\]](#)

Data Summary

Emavusertib Solubility in DMSO

Parameter	Value	Reference
Solubility	49 mg/mL	[1]
Molar Concentration	99.69 mM	[1]
Solubility	50 mg/mL	[2]
Molar Concentration	101.73 mM	[2]

Emavusertib Stability

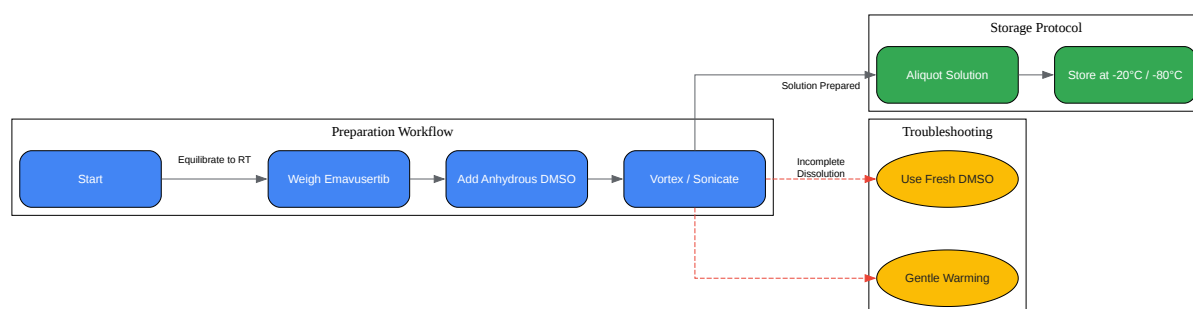
Form	Storage Temperature	Stability Period	Reference
Solid	-20°C	≥ 4 years	[3]
In DMSO	-80°C	1 year	[1]
In DMSO	-20°C	6 months	[1]

Experimental Protocols

Protocol for Preparing a 10 mM Emavusertib Stock Solution in DMSO

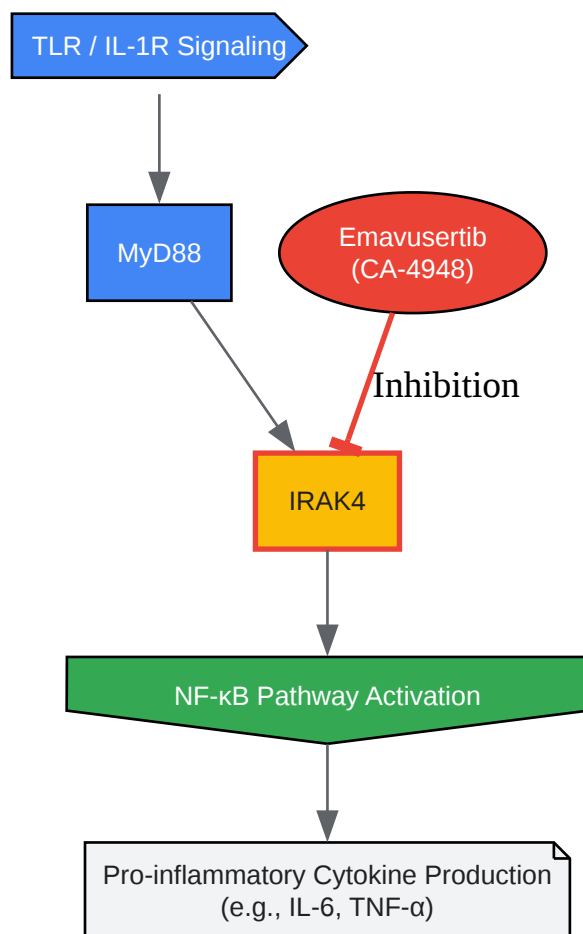
- Preparation: Allow the vial of solid **emavusertib** and a bottle of high-purity, anhydrous DMSO to equilibrate to room temperature.
- Weighing: Accurately weigh the desired amount of **emavusertib** powder in a sterile microcentrifuge tube. Note: **Emavusertib** has a molecular weight of 491.5 g/mol .
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the tube. For example, to prepare a 10 mM stock solution, dissolve 4.915 mg of **emavusertib** in 1 mL of DMSO.
- Dissolution: Vortex the solution until the **emavusertib** is completely dissolved. If necessary, use a brief sonication step to ensure full dissolution.
- Storage: Aliquot the stock solution into single-use, light-protected vials and store at -20°C or -80°C.

Visual Guides



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Caption: Workflow for the preparation and storage of **emavusertib** in DMSO.



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Caption: Simplified signaling pathway showing **Emavusertib**'s inhibition of IRAK4.

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References

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